

Personal protective equipment for handling 1-Methoxy-1-propene

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Compound of Interest

Compound Name: 1-Methoxy-1-propene

Cat. No.: B1630363

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Essential Safety and Handling Guide for 1-Methoxy-1-propene

This guide provides critical safety, handling, and disposal protocols for **1-Methoxy-1-propene** (CAS No. 7319-16-6), designed for laboratory and drug development professionals. Adherence to these procedures is essential for minimizing risks and ensuring a safe operational environment.

Hazard Identification and Personal Protective Equipment (PPE)

1-Methoxy-1-propene is a highly flammable liquid and vapor that causes skin and serious eye irritation, and may cause respiratory irritation. A conservative and thorough approach to PPE is mandatory. The following recommendations are based on the known hazards and best practices for handling flammable and irritating chemicals.

Table 1: Recommended Personal Protective Equipment (PPE)

Scenario	Required Personal Protective Equipment
Routine Handling(in a certified chemical fume hood)	Primary:- Chemical splash goggles meeting ANSI Z87.1 standards.[1]- Double-gloving with nitrile or neoprene gloves is recommended.[1]- Flame-resistant laboratory coat.[1]- Closed-toe shoes.[1]Secondary (as dictated by risk assessment):- Face shield.[1][2]- Chemical-resistant apron.[1]
Spill Cleanup	Primary:- Full-face respirator with organic vapor cartridges.- Heavy-duty, chemical-resistant gloves (butyl rubber or neoprene recommended).[3][4]- Chemical-resistant suit or coveralls.[1]- Chemical-resistant boots.Secondary:- Self-contained breathing apparatus (SCBA) for large or poorly ventilated spills.[1]
Waste Disposal	Primary:- Chemical splash goggles.[1]- Heavy-duty, chemical-resistant gloves.[1]- Flame-resistant laboratory coat.[1]- Closed-toe shoes.[1]Secondary:- Face shield.[1]- Chemical-resistant apron.[1]

Chemical Safety Data

The quantitative data available for **1-Methoxy-1-propene** and related compounds are summarized below. This information is critical for risk assessment and procedural planning.

Table 2: Physical and Chemical Properties

Property	Value	Source / Compound
Molecular Formula	C ₄ H ₈ O	1-Methoxy-1-propene[5]
Molecular Weight	72.11 g/mol	1-Methoxy-1-propene[5]
Boiling Point	35 - 36 °C / 95 - 96.8 °F	2-Methoxypropene[6]
Flash Point	-29 °C / -20.2 °F	2-Methoxypropene[6]
Vapor Density	2.49 (Air = 1.0)	2-Methoxypropene[6]
Autoignition Temp.	180 °C / 356 °F	2-Methoxypropene[6]

Table 3: Occupational Exposure Limits (for related compounds)

No specific occupational exposure limits have been established for **1-Methoxy-1-propene**. The following data for a related isomer, 1-Methoxy-2-propanol, should be used as a conservative reference.

Organization	Limit Type	Value
NIOSH REL	10-hr TWA	100 ppm[7]
15-min STEL	150 ppm[7]	
ACGIH TLV	8-hr TWA	100 ppm[7]
STEL	150 ppm[7]	
OSHA PEL	8-hr TWA	100 ppm (360 mg/m ³)[8]

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit.

Table 4: Glove Material Compatibility (for 1-Methoxy-2-Propanol)

Specific permeation data for **1-Methoxy-1-propene** is not readily available. The following table provides guidance based on the related compound 1-Methoxy-2-Propanol. Users must validate glove suitability for their specific application.

Glove Material	Rating / Breakthrough Time	Source
Butyl Rubber	Recommended	[3]
Neoprene	Recommended	[3]
Nitrile	Recommended	[3]
4H / Silver Shield	Recommended	[3]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial to mitigate the risks associated with **1-Methoxy-1-propene**.

- Receiving and Storage:
 - Upon receipt, inspect containers for damage or leaks.
 - Store in a designated, well-ventilated flammable liquid storage area.[1][9]
 - Keep away from heat, sparks, open flames, and other ignition sources.[1][10][11]
 - Ensure containers are tightly closed when not in use.[1][10]
- Handling and Use:
 - All work must be conducted in a properly functioning chemical fume hood.[1]
 - To prevent ignition from static discharge, ground and bond all containers and receiving equipment.[10][11][12]
 - Use only non-sparking tools and explosion-proof equipment.[10][11][12]
 - Avoid all personal contact, including inhalation of vapors.[9]
 - Do not eat, drink, or smoke in the handling area.[11][12]
- Spill Response:

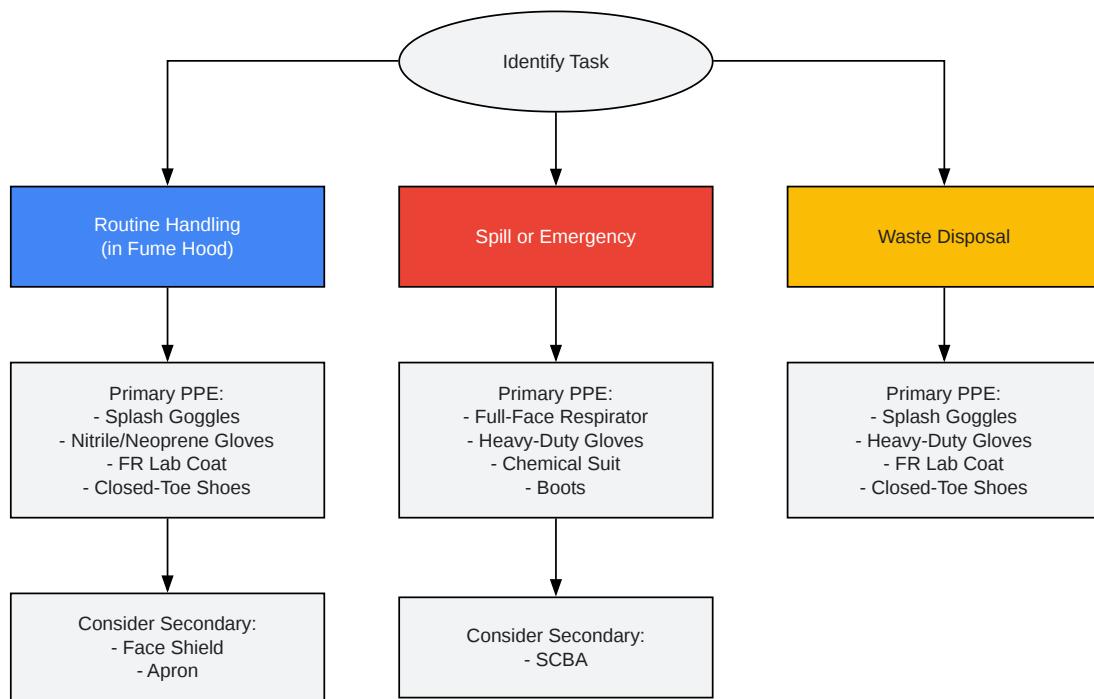
- Evacuate: Immediately clear the affected area.[1]
- Alert: Notify the laboratory supervisor and institutional safety office.[1]
- Ventilate: Ensure the area is well-ventilated, if safe to do so.[1]
- Contain (Small Spills Only): If trained and equipped, contain the spill with an inert, non-flammable absorbent material (e.g., sand, vermiculite).[1][9][10]
- Cleanup: Wearing the appropriate spill-cleanup PPE, collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[1][12]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.[1]

1-Methoxy-1-propene and any contaminated materials must be disposed of as hazardous waste.[1] This material is classified as an ignitable waste (EPA hazardous waste number D001).[13]

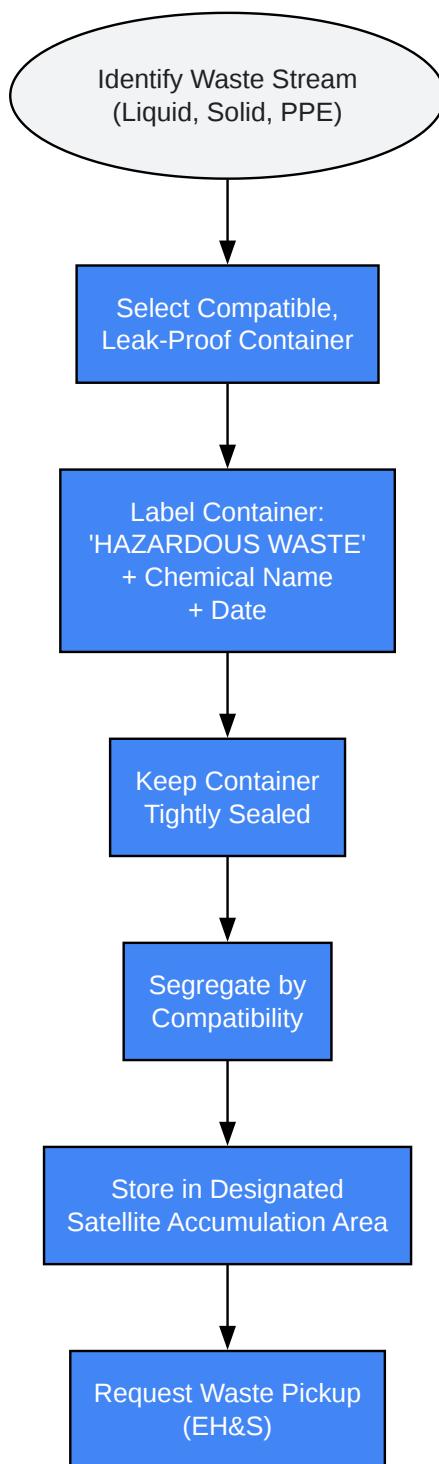
- Container Selection: Use a container compatible with the waste, designed for flammable liquids, and in good condition.[14] Do not use glass for hydrofluoric acid-containing waste or metal for corrosive waste.[14]
- Labeling: Clearly label the container with the words "HAZARDOUS WASTE," the full chemical name ("**1-Methoxy-1-propene**"), and the approximate percentage of each constituent.[13][14] The accumulation start date must also be clearly visible.[13]
- Storage: Keep waste containers tightly sealed at all times, except when adding waste.[13] [14] Store segregated by chemical compatibility in a designated Satellite Accumulation Area (SAA).[14]
- Pickup: For removal, submit a completed hazardous material pickup request to your institution's environmental health and safety department.[14]

Safety and Procedural Workflows

The following diagrams illustrate the decision-making processes for PPE selection and waste disposal.

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Caption: PPE selection workflow for handling **1-Methoxy-1-propene**.

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